

A Comparative Guide to the Structural Analysis of 2-(4-Bromophenyl)piperidine Derivatives

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)piperidine

CAS No.: 383128-14-1

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For researchers, scientists, and drug development professionals, a thorough understanding of the three-dimensional structure of pharmacologically active molecules is paramount. The **2-(4-Bromophenyl)piperidine** scaffold is a key structural motif in medicinal chemistry, and its precise conformation dictates its interaction with biological targets. This guide provides a comparative analysis of the primary techniques used to elucidate the structure of these derivatives: X-ray crystallography, Nuclear Magnetic Resonance (NMR) spectroscopy, and computational modeling. While a definitive crystal structure for a simple **2-(4-Bromophenyl)piperidine** was not identified in the public domain at the time of this writing, this guide leverages data from closely related 2-arylpiperidine structures to provide a robust comparison of these analytical methods.

Comparison of Structural Analysis Techniques

The determination of the conformational preferences of **2-(4-Bromophenyl)piperidine** derivatives relies on a combination of experimental and theoretical methods. Each technique offers unique advantages and limitations in providing a complete picture of the molecule's structure in different states.

Technique	Information Provided	Advantages	Limitations
Single-Crystal X-ray Diffraction	Precise solid-state 3D structure, including bond lengths, bond angles, torsion angles, and crystal packing information.	Provides an unambiguous, high-resolution structure of the molecule in the crystalline state. It is considered the "gold standard" for structural elucidation.	Requires a high-quality single crystal, which can be challenging to obtain. The conformation in the solid state may not be the same as in solution.
Nuclear Magnetic Resonance (NMR) Spectroscopy	Information about the molecule's structure and dynamics in solution, including connectivity, relative stereochemistry, and conformational equilibria.	Provides data on the behavior of the molecule in a biologically relevant solution state. Can be used to study dynamic processes like ring inversion.	Provides time-averaged structural information. Deriving a precise 3D structure can be complex and may require advanced techniques like NOE/ROE analysis.
Computational Modeling	Theoretical prediction of stable conformers, their relative energies, and geometric parameters.	Allows for the exploration of the entire conformational landscape. Can provide insights into structures that are difficult to study experimentally.	The accuracy of the results is highly dependent on the chosen computational method and force field. Experimental validation is crucial.

Experimental Protocols

Single-Crystal X-ray Diffraction

This protocol outlines the general steps for determining the crystal structure of a 2-arylpiperidine derivative, using t-(3)-Benzyl-r-(2),c-(6)-diphenylpiperidin-4-one as a representative example.

- Crystallization: The primary challenge is to grow a single crystal of sufficient quality.

- Method: Slow evaporation is a common technique. A solution of the purified compound is prepared in a suitable solvent or solvent mixture (e.g., ethanol/water). The solution is left undisturbed in a loosely capped vial, allowing the solvent to evaporate slowly over several days to weeks.
- Crystal Selection: A well-formed crystal with sharp edges and dimensions of approximately 0.1-0.3 mm is selected under a microscope.
- Data Collection:
 - The selected crystal is mounted on a goniometer head, typically in a cryo-stream of nitrogen gas (around 100 K) to minimize thermal vibrations.
 - An X-ray diffractometer equipped with a suitable X-ray source (e.g., Mo K α or Cu K α radiation) is used to irradiate the crystal.
 - As the crystal is rotated, a series of diffraction images are collected on a detector.
- Structure Solution and Refinement:
 - The collected diffraction data is processed to determine the unit cell dimensions and space group.
 - The structure is solved using direct methods or Patterson methods to obtain an initial electron density map.
 - The atomic positions and displacement parameters are refined against the experimental data to achieve the final, high-resolution crystal structure.

Representative Crystallographic Data for a 2-Arylpiperidine Derivative:

Compound	Formula	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°)
t-(3)-Benzyl-r-(2),c-(6)-diphenylpiperidin-4-one	C ₂₄ H ₂₃ NO	Monoclinic	P2 ₁ /n	9.8918	30.6042	12.3878	92.426

Nuclear Magnetic Resonance (NMR) Spectroscopy for Conformational Analysis

NMR spectroscopy is a powerful tool to study the conformation of piperidine derivatives in solution.

- Sample Preparation:
 - Dissolve 5-10 mg of the purified **2-(4-Bromophenyl)piperidine** derivative in a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
 - Transfer the solution to a 5 mm NMR tube.
- Data Acquisition:
 - Acquire a standard ¹H NMR spectrum to confirm the basic structure and purity.
 - Acquire a ¹³C NMR spectrum.
 - Perform 2D NMR experiments such as COSY (to establish proton-proton correlations) and HSQC/HMQC (to correlate protons with their directly attached carbons).
 - To probe conformational details, acquire NOESY or ROESY spectra to identify through-space interactions between protons.
- Data Analysis:

- Chemical Shifts: The chemical shifts of the piperidine ring protons, particularly the axial and equatorial protons, can provide initial clues about the ring conformation.
- Coupling Constants ($^3J_{HH}$): The magnitude of the vicinal coupling constants between protons on adjacent carbons is highly dependent on the dihedral angle between them. Large coupling constants (typically 8-12 Hz) are indicative of an axial-axial relationship, while smaller coupling constants (1-5 Hz) suggest axial-equatorial or equatorial-equatorial relationships.
- NOE/ROE Effects: The presence of a Nuclear Overhauser Effect (NOE) or Rotating-frame Overhauser Effect (ROE) between two protons indicates that they are close in space (typically $< 5 \text{ \AA}$). For example, strong NOEs between the proton at C2 and axial protons at C4 and C6 would suggest an equatorial orientation of the 2-(4-Bromophenyl) group.

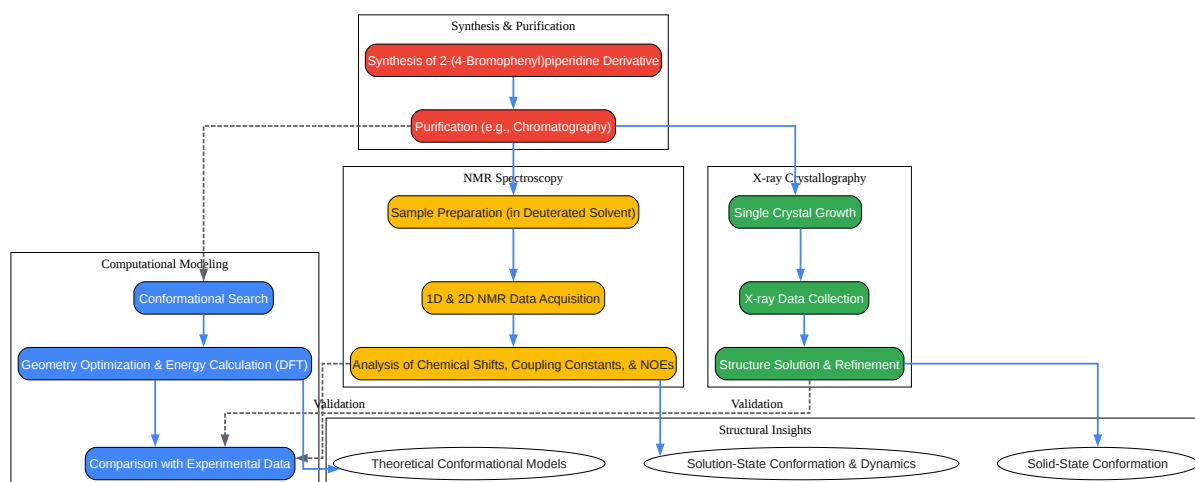
Computational Modeling

Computational methods are used to predict the stable conformations and their relative energies.

- Conformational Search:
 - Generate an initial 3D structure of the **2-(4-Bromophenyl)piperidine** derivative.
 - Perform a systematic or stochastic conformational search using a molecular mechanics force field (e.g., MMFF94s) to identify low-energy conformers. This involves rotating all rotatable bonds to explore the conformational space.
- Geometry Optimization and Energy Calculation:
 - Take the low-energy conformers identified from the conformational search and perform geometry optimization using a higher level of theory, such as Density Functional Theory (DFT) with a suitable basis set (e.g., B3LYP/6-31G(d)).
 - Calculate the relative energies (Gibbs free energy) of the optimized conformers to determine their relative populations at a given temperature.
- Comparison with Experimental Data:

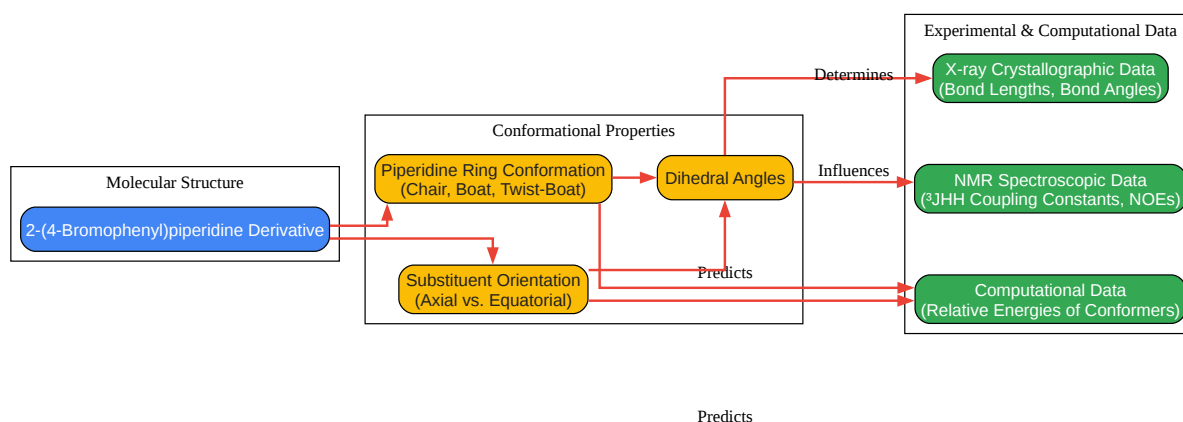
- The calculated geometric parameters (bond lengths, angles, dihedral angles) of the most stable conformer(s) can be compared with available X-ray data of similar molecules.
- Calculated NMR parameters (chemical shifts and coupling constants) can be compared with experimental NMR data to validate the predicted conformation in solution.

Visualizations



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Caption: Experimental workflow for the structural analysis of **2-(4-Bromophenyl)piperidine** derivatives.



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Caption: Logical relationship between molecular structure and analytical data.

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